

# Personal protective equipment for handling KC7f2

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## Compound of Interest

Compound Name: KC7f2

Cat. No.: B1673370

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## Essential Safety and Handling Guide for KC7f2

This document provides crucial safety, handling, and disposal information for **KC7f2**, a compound identified as a potent and selective inhibitor of Hypoxia-inducible factor-1 $\alpha$  (HIF-1 $\alpha$ ) translation. It is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**KC7f2** is a cell-permeable, symmetrical cystamine compound. It is essential to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Source
CAS Number	927822-86-4	[1][2]
Formal Name	N,N'-(dithiodi-2,1-ethanediyl)bis[2,5-dichloro]-benzenesulfonamide	[1][2]
Molecular Formula	C <sub>16</sub> H <sub>16</sub> Cl <sub>4</sub> N <sub>2</sub> O <sub>4</sub> S <sub>4</sub>	[1]
Molecular Weight	570.38 g/mol	
Appearance	Crystalline solid, beige to tan in color	[2]
Storage Temperature	-20°C	[2]

## Solubility Data

Proper solvent selection is critical for experimental success and safety. **KC7f2** is poorly soluble in aqueous solutions.

Solvent	Solubility	Source
DMSO	≥100 mg/mL	[3]
Dimethylformamide (DMF)	~20 mg/mL	[1][2]
Ethanol	Insoluble	[4]
Water	Insoluble	[4]
DMF:PBS (pH 7.2) (1:2)	~0.33 mg/mL	[2]

Note: For aqueous buffer applications, it is recommended to first dissolve **KC7f2** in DMF and then dilute with the aqueous buffer.[2] Aqueous solutions should not be stored for more than one day.[2]

## Biological Activity and Cytotoxicity

**KC7f2** selectively suppresses the synthesis of HIF-1α protein without affecting its mRNA transcription or protein stability. This leads to a reduction in the transcription of HIF-1α-dependent genes.

Assay Type	Cell Line(s)	IC <sub>50</sub> Value	Source
HIF-1α Inhibition	LN229-HRE-AP	<20 μM	
Cytotoxicity	MCF7, LN2308, A549, U251MG, LN229	~15 - 25 μM	[1][3]

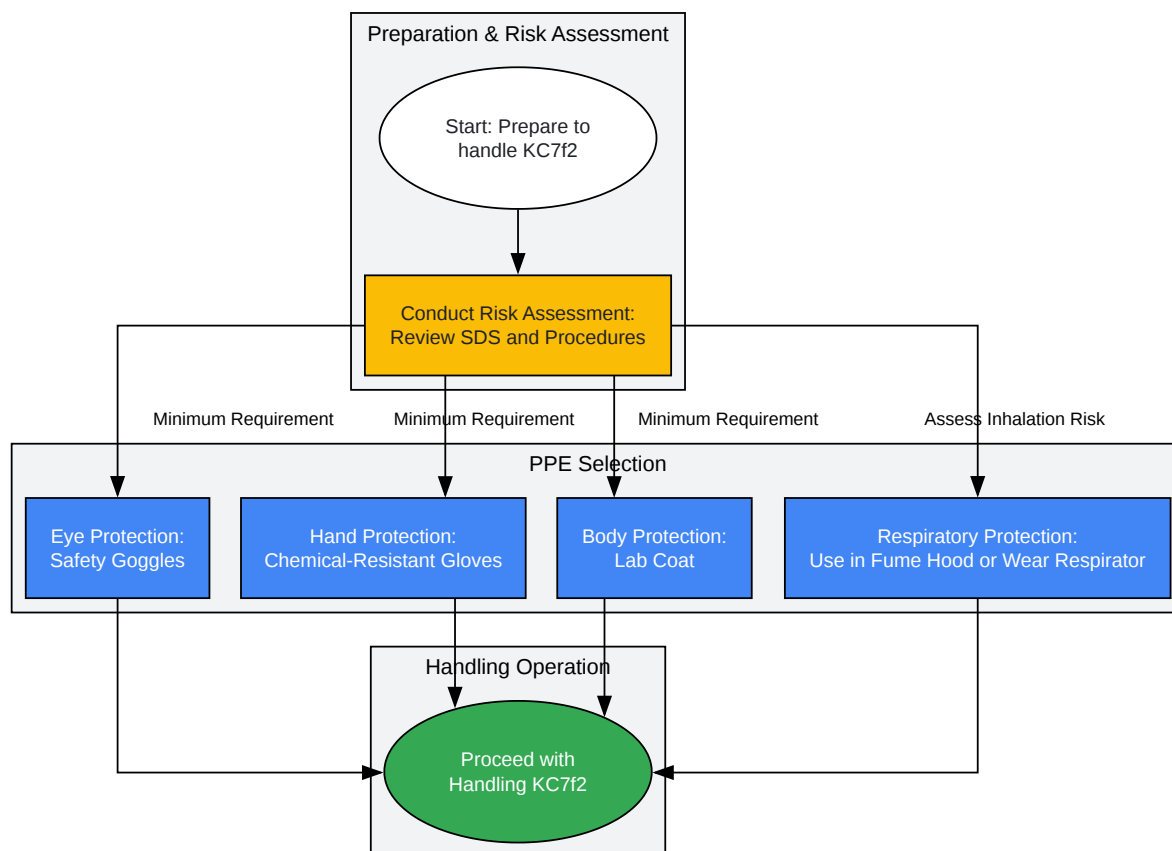
## Operational and Disposal Plans

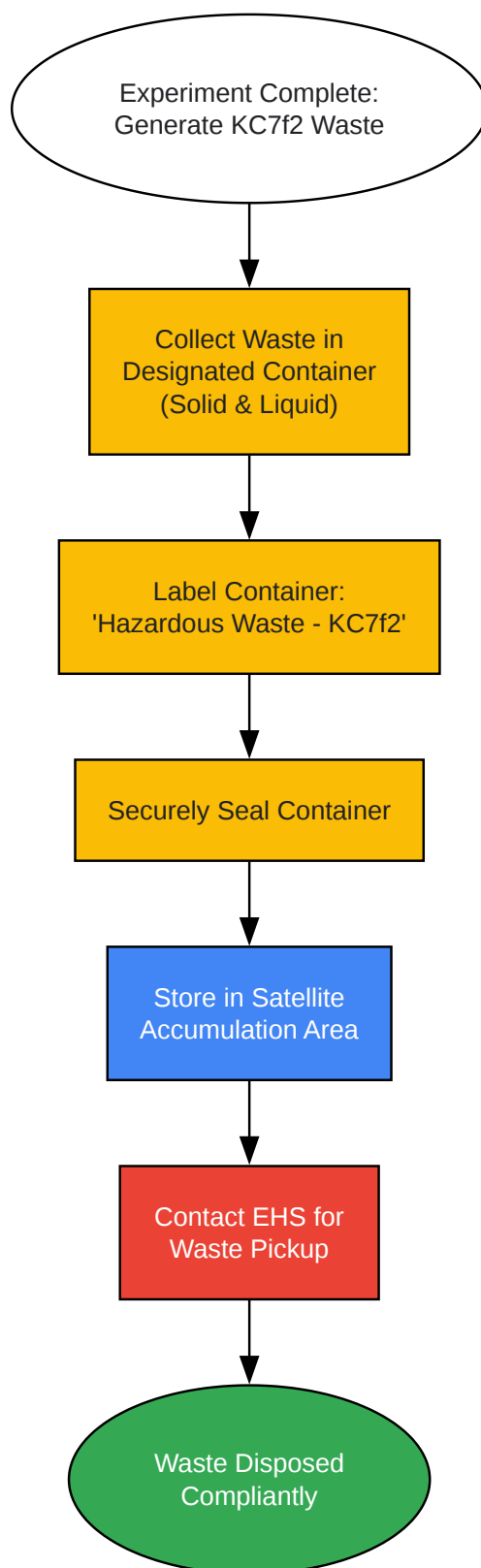
Given the hazardous nature of **KC7f2**, strict adherence to safety protocols during handling and disposal is mandatory.[2]

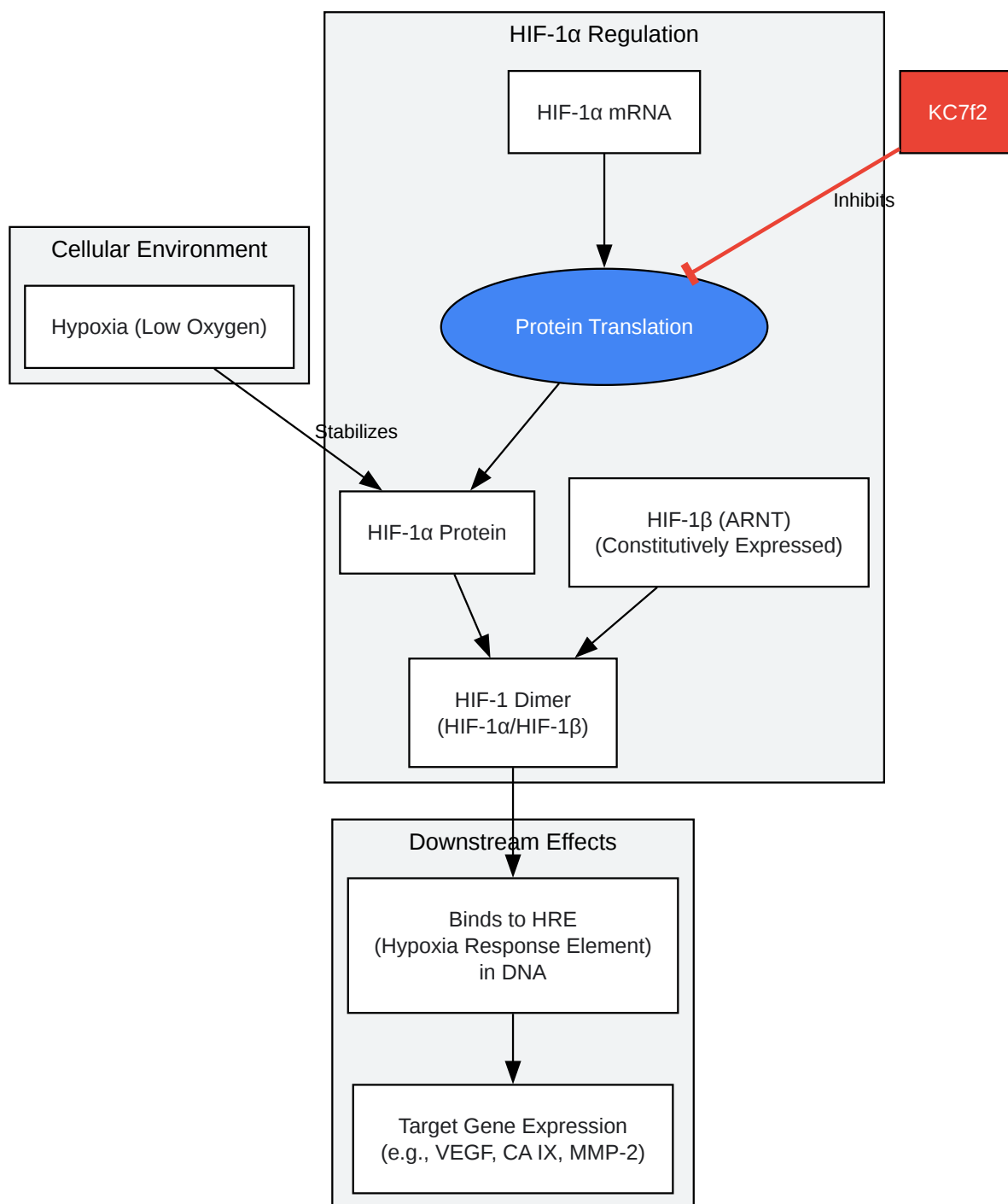
## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. The following PPE is required as a minimum standard:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.<sup>[5]</sup>
- **Eye Protection:** Safety glasses or goggles must be worn to protect from splashes or fine particles.
- **Body Protection:** A lab coat must be worn to protect from contamination. Ensure it is fully buttoned.
- **Respiratory Protection:** When handling the solid powder outside of a certified chemical fume hood or ventilated enclosure, a suitable respirator may be required to prevent inhalation.







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